

Certificate of Analysis: 2,3,6-Trichlorophenol-d2

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Compound of Interest

Compound Name: 2,3,6-Trichlorophenol-d2

Cat. No.: B12395710

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This technical guide provides a comprehensive overview of the analytical data and methodologies used to certify this lot of **2,3,6-Trichlorophenol-d2**. This product is intended for use as an internal standard in analytical testing, particularly for environmental and pharmaceutical applications.

Physical and Chemical Properties

This section summarizes the key physical and chemical properties of **2,3,6-Trichlorophenol-d2**.

Property	Value
Chemical Formula	C ₆ HD ₂ Cl ₃ O
Molecular Weight	199.47 g/mol
CAS Number	93951-81-6 (for 2,3,6-Trichlorophenol-4,5-d ₂)[1]
Appearance	White to off-white solid
Melting Point	64-66 °C
Boiling Point	246 °C
Solubility	Soluble in organic solvents such as methanol and acetonitrile. Water solubility is 0.8 g/L.[2]
Storage	Store at room temperature, protected from light and moisture.[3]

Analytical Data

The following tables summarize the quantitative analytical results for this lot of **2,3,6-Trichlorophenol-d₂**. High isotopic enrichment (≥98%) and chemical purity (>99%) are essential for its intended use as an internal standard.[4]

Purity and Isotopic Enrichment

Parameter	Specification	Result	Method
Chemical Purity (by GC-MS)	≥ 98.0%	99.5%	See Section 3.1
Isotopic Enrichment (by NMR)	≥ 98%	99.2%	See Section 3.2
Isotopic Purity (by MS)	Report	99.1%	See Section 3.1

Residual Solvents

Solvent	Specification	Result	Method
Methanol	≤ 3000 ppm	< 50 ppm	Headspace GC
Hexane	≤ 290 ppm	< 20 ppm	Headspace GC

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Isotopic Distribution

Objective: To determine the chemical purity of **2,3,6-Trichlorophenol-d2** and to assess its isotopic distribution.

Instrumentation:

- Gas Chromatograph: Agilent 7890B GC System
- Mass Spectrometer: Agilent 5977B MSD
- Column: HP-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness

GC Conditions:

- Injector Temperature: 280 °C
- Injection Volume: 1 μ L
- Injection Mode: Splitless
- Oven Program: Initial temperature of 80 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min

MS Conditions:

- Ion Source: Electron Ionization (EI)
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Electron Energy: 70 eV
- Scan Range: m/z 40-300

Sample Preparation: A 1 mg/mL solution of **2,3,6-Trichlorophenol-d2** was prepared in methanol.

Nuclear Magnetic Resonance (¹H NMR) for Isotopic Enrichment

Objective: To determine the isotopic enrichment of deuterium on the aromatic ring.

Instrumentation:

- NMR Spectrometer: Bruker Avance III 500 MHz
- Probe: 5 mm BBO probe

Acquisition Parameters:

- Solvent: Chloroform-d (CDCl₃)
- Temperature: 25 °C
- Pulse Sequence: zg30
- Number of Scans: 16
- Relaxation Delay: 30 s
- Acquisition Time: 4 s

Sample Preparation: Approximately 10 mg of **2,3,6-Trichlorophenol-d2** was dissolved in 0.7 mL of CDCl₃.

Data Analysis: The isotopic enrichment is calculated by comparing the integration of the residual proton signals in the deuterated positions to the integration of the non-deuterated proton signals.

Safety and Handling

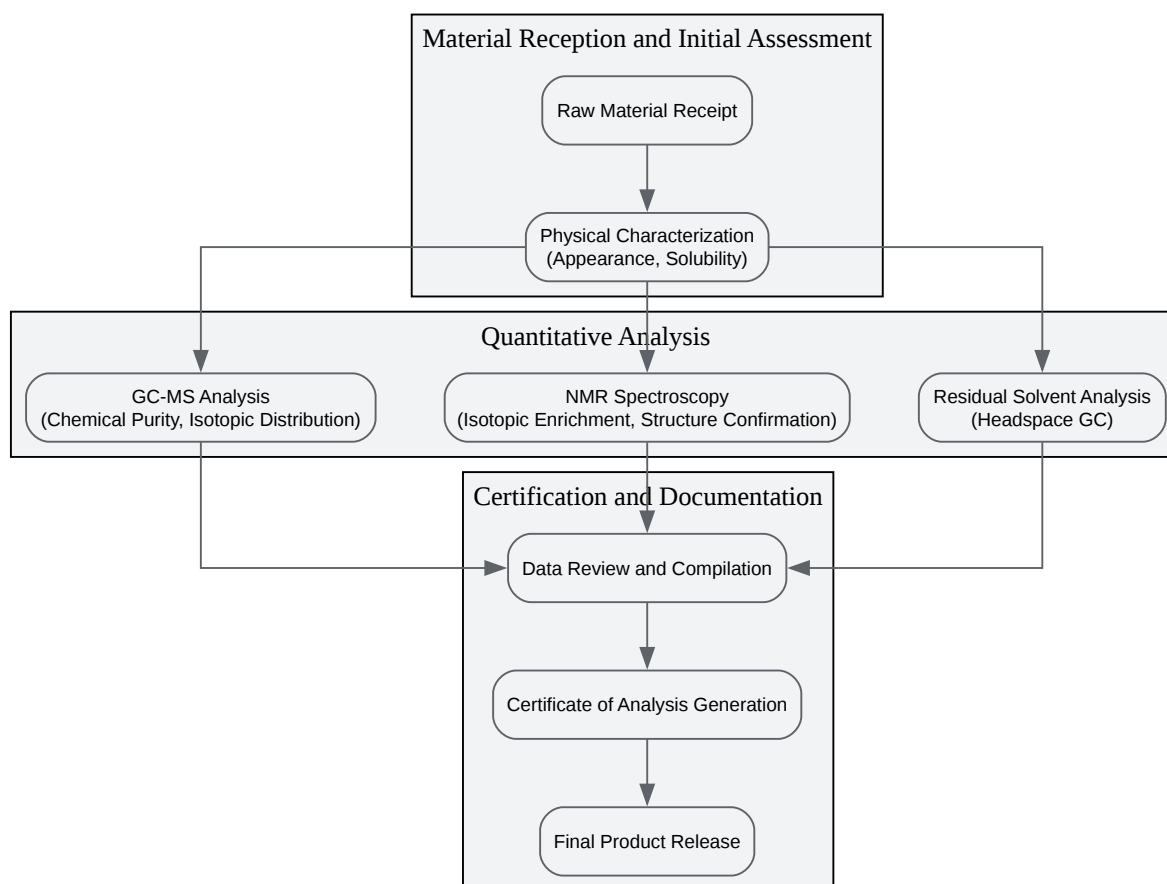
Hazard Statements: Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. Suspected of causing cancer.^[2] Very toxic to aquatic life with long lasting effects.^[5]

Precautionary Statements: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Wear protective gloves, protective clothing, eye protection, and face protection. Avoid release to the environment.^[6]

For more detailed safety information, please refer to the Safety Data Sheet (SDS).^[2]^[5]^[7]

Diagrams

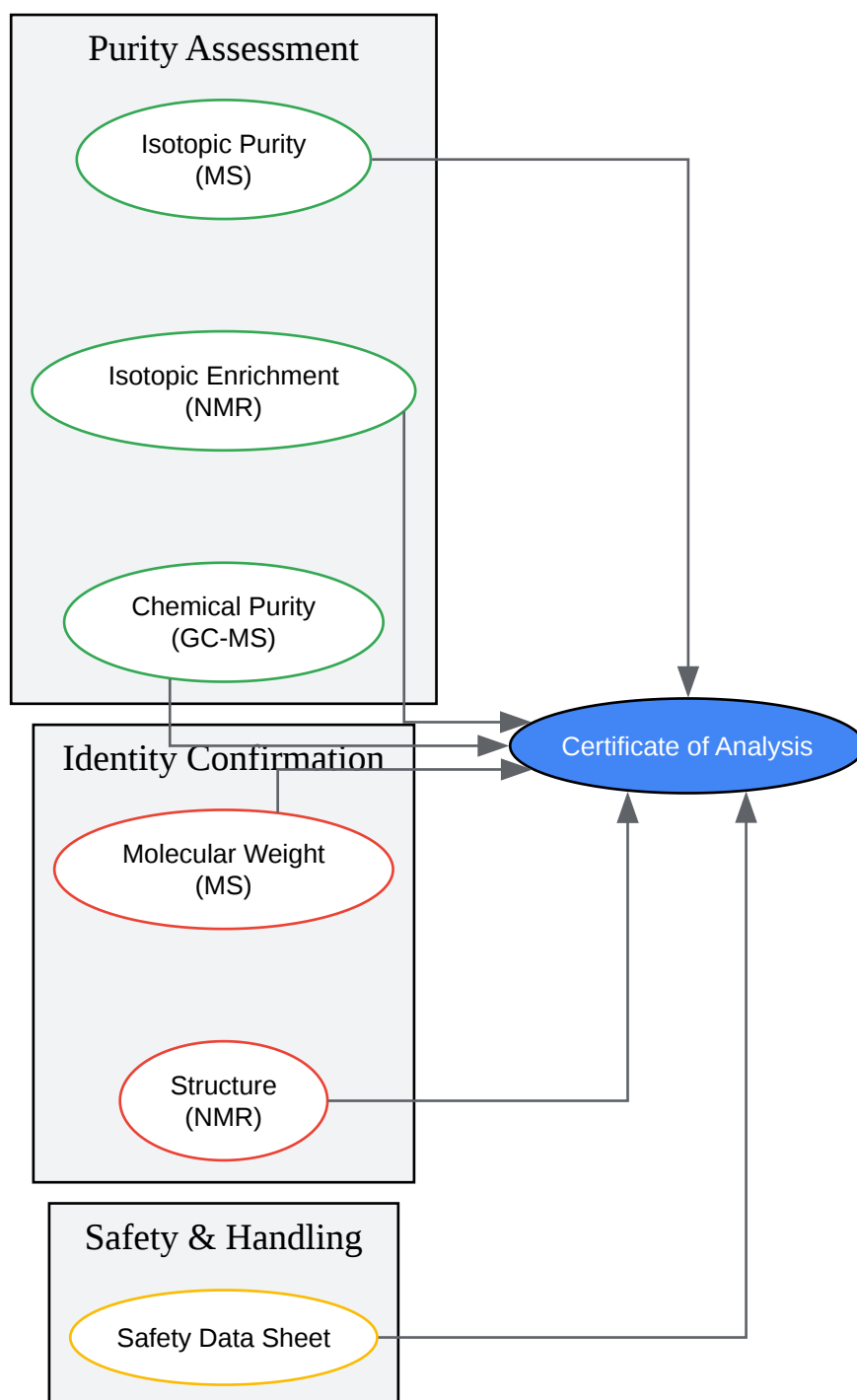
Analytical Workflow for Certification



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Caption: Analytical workflow for the certification of **2,3,6-Trichlorophenol-d2**.

Logical Relationship of Analytical Data



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Caption: Logical relationship of analytical data for the Certificate of Analysis.

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